

# Chlorthion: A Technical Overview of its Chemical Properties and Biological Interactions

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## Compound of Interest

Compound Name: Chlorthion

Cat. No.: B1581421

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This technical guide provides an in-depth overview of the organophosphate insecticide, **Chlorthion**. It covers its chemical identification, synthesis, mechanism of action, and toxicological data. Detailed experimental protocols and visual diagrams are included to support research and development activities.

## Chemical Identifiers and Properties

**Chlorthion** is an organothiophosphate compound known for its potent cholinesterase inhibition.<sup>[1]</sup> Its key chemical identifiers and properties are summarized below.

Identifier Type	Value
CAS Number	500-28-7
IUPAC Name	O,O-dimethyl O-(3-chloro-4-nitrophenyl) phosphorothioate[1]
Molecular Formula	C8H9ClNO5PS[1]
Molecular Weight	297.65 g/mol [1]
InChI	InChI=1S/C8H9ClNO5PS/c1-13-16(17,14-2)15-6-3-4-8(10(11)12)7(9)5-6/h3-5H,1-2H3[1]
InChIKey	NZNRXXETLSZRO-UHFFFAOYSA-N[1]
SMILES	<chem>COP(=S)(OC)OC1=CC(=C(C=C1))-[O-]Cl</chem> [1]
Synonyms	Chlorthion methyl, Chlorothion, BAY 22/190[1] [2]

## Synthesis of Chlorthion

**Chlorthion** is synthesized via the condensation reaction of O,O-dimethyl chlorothiophosphate with 3-chloro-4-nitrophenol.[2] The reaction is typically carried out in the presence of a base to neutralize the hydrogen chloride byproduct.

## Experimental Protocol: Synthesis of Chlorthion

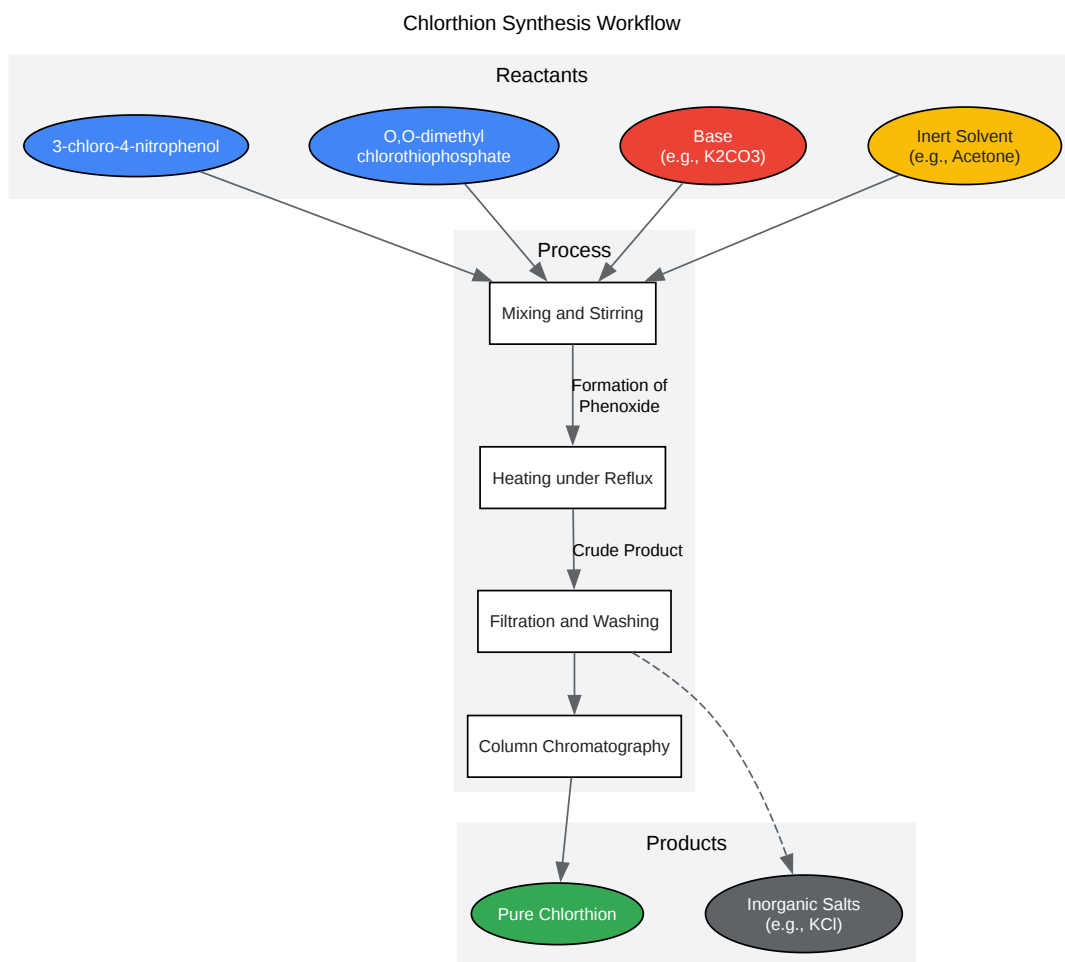
Materials:

- 3-chloro-4-nitrophenol
- O,O-dimethyl chlorothiophosphate
- Anhydrous potassium carbonate (or a suitable base like triethylamine)
- An inert solvent (e.g., acetone, acetonitrile, or toluene)
- Stirring apparatus

- Reaction vessel with reflux condenser
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography
- Eluent (e.g., hexane/ethyl acetate mixture)

Procedure:

- In a dry reaction vessel, dissolve 3-chloro-4-nitrophenol (1.0 eq) and anhydrous potassium carbonate (1.2 eq) in the chosen inert solvent.
- Stir the mixture at room temperature for 15-30 minutes to form the phenoxide salt.
- Slowly add O,O-dimethyl chlorothiophosphate (1.1 eq) to the reaction mixture.
- Heat the mixture to reflux and maintain the temperature for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature and filter to remove the inorganic salts.
- Wash the filtrate with water and brine in a separatory funnel to remove any remaining water-soluble impurities.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.
- Purify the crude **Chlorthion** by silica gel column chromatography using a suitable eluent system to yield the pure product.



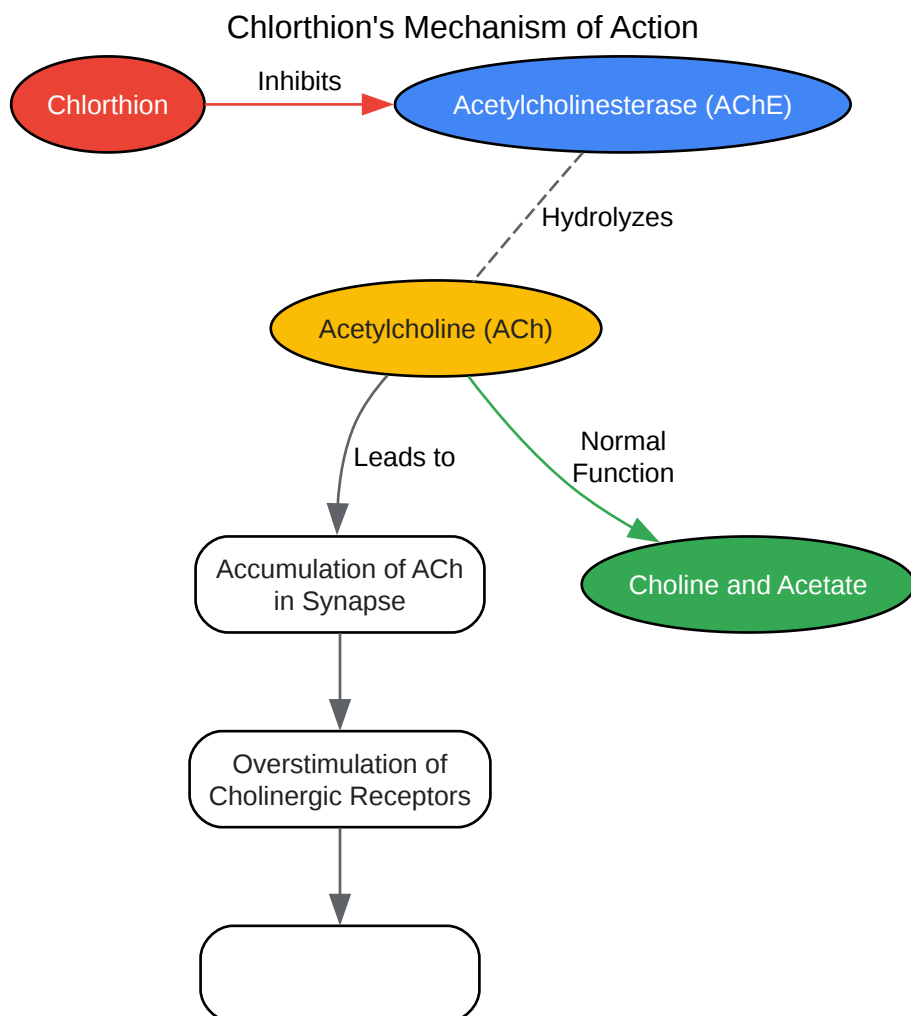
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Caption: Workflow for the synthesis of **Chlorthion**.

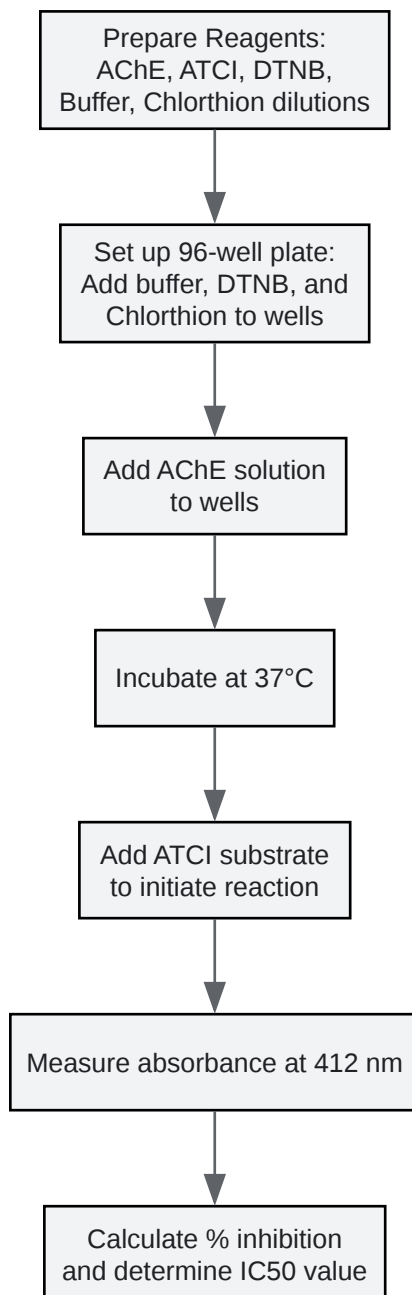
## Mechanism of Action: Cholinesterase Inhibition

**Chlorthion**, like other organophosphate insecticides, exerts its toxic effects by inhibiting the enzyme acetylcholinesterase (AChE).[2] AChE is crucial for the proper functioning of the nervous system, where it hydrolyzes the neurotransmitter acetylcholine (ACh) at the synaptic cleft.

Inhibition of AChE by **Chlorthion** leads to an accumulation of ACh, resulting in overstimulation of cholinergic receptors. This continuous stimulation disrupts normal nerve impulse transmission, leading to paralysis and ultimately death in insects.



## Cholinesterase Inhibition Assay Workflow

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## References

- 1. Chlorthion | C<sub>8</sub>H<sub>9</sub>ClNO<sub>5</sub>PS | CID 10372 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Chlorthion (Ref: BAY 22/190 ) [sitem.herts.ac.uk]
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